

Proper Disposal Procedures for ACTH (1-16) (Human)

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Compound of Interest

Compound Name: ACTH (1-16) (human)

Cat. No.: B15619837

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Audience: Researchers, scientists, and drug development professionals.

This guide provides essential safety and logistical information for the proper disposal of **ACTH (1-16) (human)**, a peptide fragment of the adrenocorticotrophic hormone. Adherence to these procedures is critical for laboratory safety and environmental compliance.

Waste Classification and Handling Summary

Due to its human origin and biological activity, ACTH (1-16) and all materials contaminated with it should be handled as potentially hazardous biological and chemical waste.^{[1][2]} Institutional and local regulations must be followed for proper disposal.^{[3][4][5]}

Waste Type	Description	Recommended Container
Solid Waste	Empty vials, contaminated gloves, pipette tips, absorbent materials, and other disposable labware that has come into contact with ACTH (1-16).[1][6]	Designated, leak-proof, and clearly labeled hazardous or biological waste container.[1][6]
Liquid Waste	Unused or expired ACTH (1-16) solutions, experimental buffers containing the peptide, and the initial rinse of any contaminated non-disposable labware.[1][6]	Dedicated, leak-proof, and chemically compatible hazardous waste container.[1][6]

Step-by-Step Disposal Protocol

This protocol outlines the recommended steps for the safe disposal of ACTH (1-16) waste.

Personal Protective Equipment (PPE)

Before handling any waste materials, ensure you are wearing appropriate PPE:

- Safety goggles with side shields[5]
- Protective gloves (nitrile or latex)[2][7]
- Impervious clothing, such as a lab coat[5]

Waste Segregation and Collection

Proper segregation of waste is crucial to ensure safe and compliant disposal.[3]

For Solid Waste:

- Collect all solid materials that have come into contact with ACTH (1-16) in a designated hazardous waste container.[8][6]

- This includes items such as gloves, wipes, empty vials, and other contaminated disposables.
[1]
- Ensure the container is clearly labeled as "Hazardous Waste" or "Biological Waste" and specifies "**ACTH (1-16) (human)** contaminated materials."
[8][6]

For Liquid Waste:

- Never pour peptide solutions down the sink.
[1][3][4]
- Collect all liquid waste containing ACTH (1-16) in a separate, leak-proof container.
[8]
- This includes unused stock solutions and the first rinse of any glassware.
[6]
- The container must be clearly labeled with "Hazardous Waste," the full chemical name "**ACTH (1-16) (human)**," and any other components in the solution.
[6]

Decontamination and Spill Management

In the event of a spill, follow these procedures:

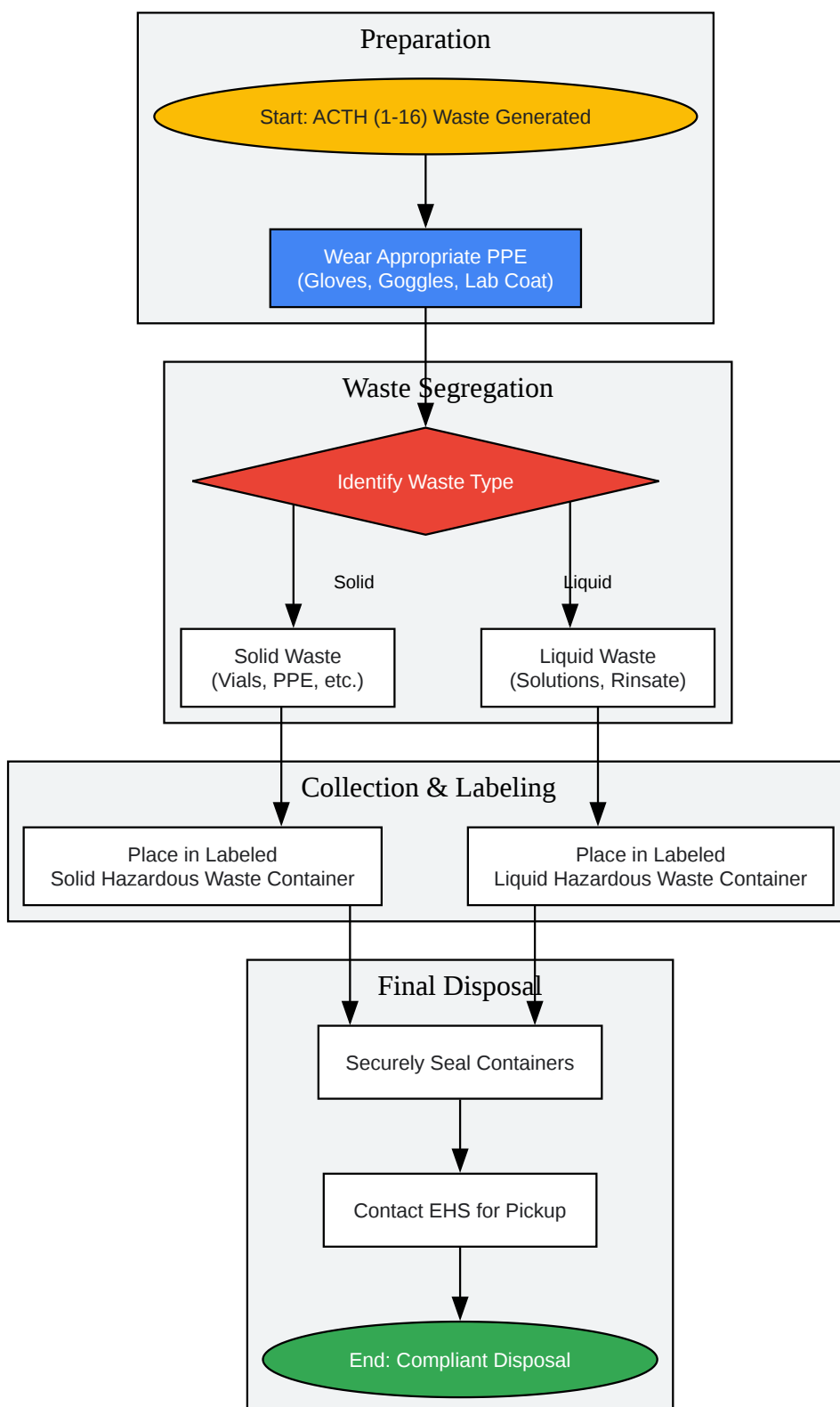
- Absorb the spilled material with an appropriate absorbent material.
[2]
- Clean the spill area with a suitable disinfectant, followed by a water rinse.
[2]
- Treat all absorbent materials used for cleanup as biological waste and dispose of them in the designated solid waste container.
[2]

Final Disposal

- Seal all waste containers securely before removal from the laboratory.
[1]
- Coordinate with your institution's Environmental Health and Safety (EHS) department for the collection and final disposal of the hazardous waste.
[3][8]
- Disposal must be carried out by a licensed hazardous waste disposal contractor in accordance with all local, state, and federal regulations.
[3]

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of ACTH (1-16) waste.



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Caption: Workflow for the proper disposal of ACTH (1-16) waste.

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